

Incompatible materials with 1,6-Bis(chlorodimethylsilyl)hexane

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Compound of Interest

Compound Name: 1,6-Bis(chlorodimethylsilyl)hexane

Cat. No.: B080261

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Technical Support Center: 1,6-Bis(chlorodimethylsilyl)hexane

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the handling, storage, and use of **1,6-Bis(chlorodimethylsilyl)hexane**. Please consult this guide for troubleshooting and answers to frequently asked questions.

Incompatible Materials

Question: What materials are incompatible with **1,6-Bis(chlorodimethylsilyl)hexane**?

Answer: **1,6-Bis(chlorodimethylsilyl)hexane** is a reactive chemical and should not come into contact with the following substances to prevent hazardous reactions:

- Water and Moisture: Reacts with water and moisture in the air to liberate corrosive hydrogen chloride (HCl) gas.[1][2] This is a primary safety concern and can affect experimental outcomes.
- Alcohols: Reacts with alcohols, which can lead to the formation of byproducts and compromise the integrity of the desired reaction.[1][2][3]
- Acids: Incompatible with acids.[1]

- Amines: Avoid contact with amines.[1][2][3]
- Oxidizing Agents: Incompatible with oxidizing agents.[1][2][3]
- Strong Bases: Incompatible with strong bases.[4]

It is crucial to handle this compound in a dry, inert atmosphere and use appropriate personal protective equipment (PPE).[1][2]

Troubleshooting Guide

Issue: I observe fumes when handling **1,6-Bis(chlorodimethylsilyl)hexane**.

- Cause: The fuming is likely due to the reaction of the compound with moisture present in the air, which produces hydrogen chloride (HCl) gas.[1][2]
- Solution:
 - Handle the compound in a well-ventilated area, preferably within a fume hood.[1]
 - Work under a dry, inert atmosphere (e.g., nitrogen or argon) to minimize contact with moisture.
 - Ensure all glassware and equipment are thoroughly dried before use.

Issue: My reaction is not proceeding as expected, or I am getting unexpected byproducts.

- Cause: Contamination with incompatible materials is a likely cause. Traces of water, alcohols, or other reactive substances in your solvents or on your glassware can interfere with the reaction.
- Solution:
 - Use anhydrous solvents and reagents.
 - Thoroughly dry all glassware in an oven and cool under an inert atmosphere before use.

- Ensure that any other reagents in the reaction mixture are compatible with **1,6-Bis(chlorodimethylsilyl)hexane**.

Issue: I notice corrosion on my equipment after use.

- Cause: The generation of hydrogen chloride upon exposure to moisture can lead to the corrosion of metallic surfaces.
- Solution:
 - Use glassware (e.g., borosilicate glass) for reactions and storage.
 - If metal equipment must be used, ensure it is made of a compatible material.
 - Clean all equipment thoroughly after use to remove any residual chemical.

Frequently Asked Questions (FAQs)

Q1: How should I store **1,6-Bis(chlorodimethylsilyl)hexane**?

A1: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is recommended to store under an inert atmosphere to prevent degradation from moisture.[\[2\]](#)

Q2: What personal protective equipment (PPE) should I wear when handling this compound?

A2: It is essential to wear appropriate PPE to ensure safety. This includes:

- Eye Protection: Chemical safety goggles or a face shield.[\[1\]](#)
- Hand Protection: Neoprene or nitrile rubber gloves.[\[1\]](#)
- Skin and Body Protection: A lab coat or other suitable protective clothing.[\[1\]](#)
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, a NIOSH-certified respirator with an appropriate cartridge for organic vapors and acid gases is recommended.[\[1\]](#)

Q3: What should I do in case of a spill?

A3: In the event of a spill, evacuate the area. For small spills, absorb the material with an inert absorbent material (e.g., vermiculite, dry sand) and place it in a suitable container for disposal. [2] Do not use water to clean up the spill as it will react with the compound.[1] Ensure proper ventilation. For larger spills, follow your institution's emergency procedures.

Q4: What are the hazardous decomposition products of **1,6-Bis(chlorodimethylsilyl)hexane**?

A4: When exposed to water or heat, **1,6-Bis(chlorodimethylsilyl)hexane** can decompose to produce hydrogen chloride and organic acid vapors.[1][2]

Quantitative Data Summary

Parameter	Value	Reference
Boiling Point	113-116 °C at 3 mmHg	[2]
Specific Gravity	0.961	[2]
Flash Point	150 °C (302 °F)	[2]

Experimental Protocol: Surface Modification of Silicon Wafers

This protocol provides a general method for the surface modification of silicon wafers using **1,6-Bis(chlorodimethylsilyl)hexane** to create a hydrophobic surface.

Materials:

- **1,6-Bis(chlorodimethylsilyl)hexane**
- Anhydrous toluene
- Silicon wafers
- Nitrogen or Argon gas
- Schlenk line or glovebox

- Oven-dried glassware

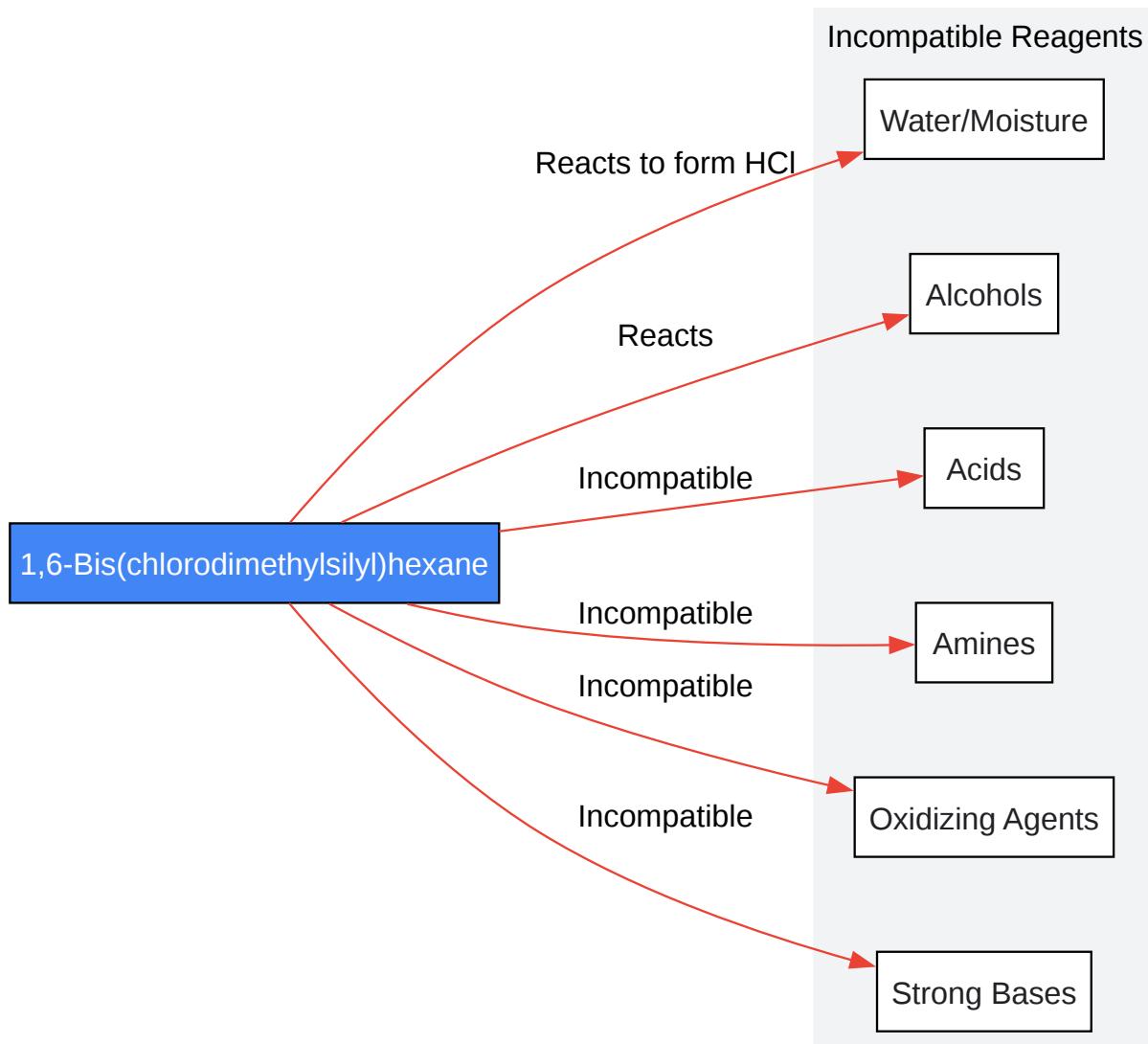
Methodology:

- Substrate Preparation:
 - Clean the silicon wafers by sonicating in acetone and then isopropanol for 15 minutes each.
 - Dry the wafers under a stream of nitrogen gas.
 - Activate the surface by treating with an oxygen plasma for 5 minutes. This creates surface hydroxyl groups.
 - Immediately transfer the activated wafers to a desiccator.
- Reaction Setup:
 - In a glovebox or under a nitrogen atmosphere using a Schlenk line, prepare a 1% (v/v) solution of **1,6-Bis(chlorodimethylsilyl)hexane** in anhydrous toluene in an oven-dried reaction vessel.
 - Place the activated silicon wafers into the solution.
- Reaction:
 - Allow the reaction to proceed at room temperature for 2 hours with gentle agitation. The chlorodimethylsilyl groups will react with the hydroxyl groups on the wafer surface.
- Washing and Curing:
 - Remove the wafers from the reaction solution and rinse thoroughly with anhydrous toluene to remove any unreacted silane.
 - Dry the wafers under a stream of nitrogen.
 - Cure the coated wafers in an oven at 120 °C for 1 hour to promote cross-linking of the silane layer.

- Characterization:

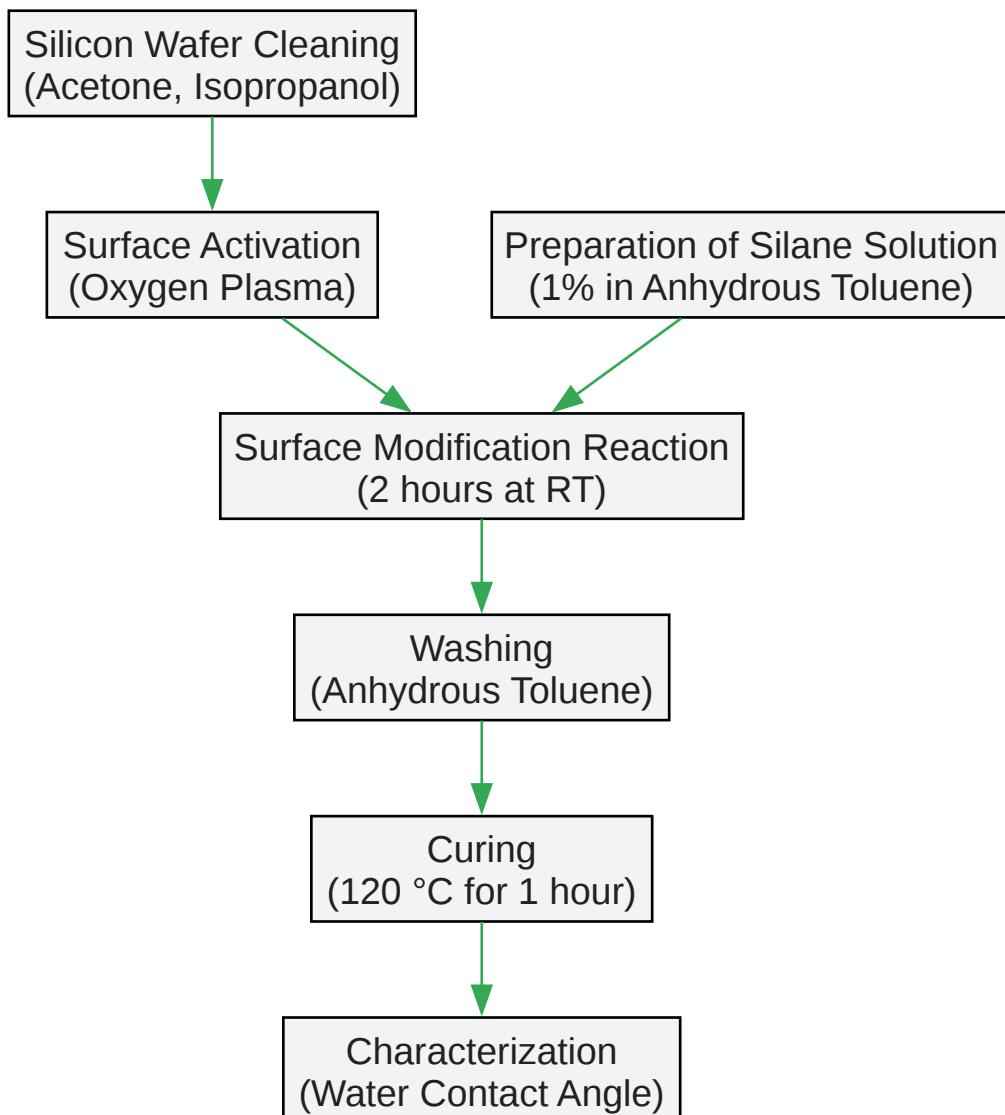
- The hydrophobicity of the modified surface can be characterized by measuring the water contact angle.

Diagrams



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Caption: Incompatible materials with **1,6-Bis(chlorodimethylsilyl)hexane**.



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Caption: Workflow for surface modification of silicon wafers.

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